

# Technical Guide: Physicochemical Properties of 2-Methoxy-4,5-dihydro-1H-imidazole-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 2-Methoxy-4,5-dihydro-1H-imidazole-d4

**Cat. No.:** B561811

[Get Quote](#)

For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physicochemical properties of **2-Methoxy-4,5-dihydro-1H-imidazole-d4**. This deuterated compound is primarily utilized as an internal standard for analytical purposes. Due to the limited availability of specific experimental data for the deuterated molecule, this guide also includes information on its non-deuterated analogue, 2-Methoxy-4,5-dihydro-1H-imidazole (CAS Number: 28118-54-9), as their physical properties are expected to be very similar.

## Core Compound Properties

**2-Methoxy-4,5-dihydro-1H-imidazole-d4** is the deuterium-labeled version of 2-Methoxy-4,5-dihydro-1H-imidazole.<sup>[1]</sup> The primary application of this isotopically labeled compound is as an internal standard in quantitative analyses, such as those performed using nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS).<sup>[1]</sup>

The physical properties of the non-deuterated form, 2-Methoxy-4,5-dihydro-1H-imidazole, are summarized in the table below. It is important to note that specific quantitative data such as melting point, boiling point, and solubility are not readily available in the reviewed literature.

Property	Value	Source
Chemical Formula	C4H8N2O	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	100.12 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
CAS Number	28118-54-9	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	Not available	<a href="#">[7]</a>
Boiling Point	Not available	<a href="#">[7]</a>
Density	Not available	<a href="#">[7]</a>
Solubility	Not available	

## Experimental Protocols

A comprehensive search of scientific literature did not yield specific, detailed experimental protocols for the determination of the physical properties of 2-Methoxy-4,5-dihydro-1H-imidazole or its deuterated analogue. General methods for determining properties such as melting point, boiling point, and solubility for organic compounds are widely established and can be found in standard laboratory manuals and pharmacopeial guidelines.

## Signaling Pathways and Experimental Workflows

There is currently no available information in the public domain detailing the involvement of **2-Methoxy-4,5-dihydro-1H-imidazole-d4** in any specific biological signaling pathways or established experimental workflows beyond its use as an internal standard. Therefore, the creation of diagrams to visualize such relationships is not possible at this time.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]

- 2. scbt.com [scbt.com]
- 3. aaa-chem.com [aaa-chem.com]
- 4. 28118-54-9|2-Methoxy-4,5-dihydro-1H-imidazole|BLD Pharm [bldpharm.com]
- 5. 2-methoxy-4,5-dihydro-1H-imidazole (28118-54-9) for sale [vulcanchem.com]
- 6. molcore.com [molcore.com]
- 7. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Methoxy-4,5-dihydro-1H-imidazole-d4]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b561811#2-methoxy-4-5-dihydro-1h-imidazole-d4-physical-properties>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)